

degradation pathways of Nitrosoguanidine under experimental conditions

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Compound of Interest

Compound Name: **Nitrosoguanidine**

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Degradation Pathways of Nitrosoguanidine: An In-depth Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the degradation pathways of **nitrosoguanidine** and its derivatives, such as N-methyl-N'-nitro-N-nitrosoguanidine (MNNG), under various experimental conditions. This document details the primary degradation routes—hydrolysis, photodegradation, and microbial degradation—supported by quantitative data, detailed experimental protocols, and visual pathway diagrams to facilitate a deeper understanding of the stability and transformation of these compounds.

Hydrolytic Degradation

Nitrosoguanidines are susceptible to hydrolysis, with the rate and mechanism being highly dependent on the pH of the aqueous solution. The degradation can proceed through spontaneous decomposition of the neutral form, as well as decomposition of the monoanionic and dianionic species.^{[1][2]}

Quantitative Data for Hydrolytic Degradation

The hydrolytic stability of **nitrosoguanidine** derivatives varies significantly with pH and temperature. The following tables summarize key quantitative data from experimental studies.

Table 1: Hydrolysis Half-life of N-Methyl-N'-nitro-N-nitrosoguanidine (MNNG)

pH	Temperature (°C)	Half-life (hours)	Buffer/Medium
7.0	37	170	Phosphate buffer
8.0	Room Temperature	200	Not specified

Data sourced from PubChem CID 135436526.[\[3\]](#)

Table 2: Kinetic Data for the Basic Hydrolysis of N-Nitrosoguanidine Derivatives

Compound	Parameter	Value	Conditions
1-nitroso-1-methyl-3-tolylsulfonylguanidine (TSGNO) & 1-nitroso-1-methyl-3-benzoylguanidine (BCGNO)	pKa (monoanion formation)	11.5	Aqueous solution
Dianion decomposition	k_3 (maximum rate constant)	10^{10} s^{-1}	Aqueous solution

Data sourced from a kinetic study on the basic hydrolysis of N-nitrosoguanidines.[\[1\]](#)[\[2\]](#)

Experimental Protocol for Hydrolysis Kinetics Study

This protocol is a generalized procedure based on typical kinetic studies of hydrolysis.

Objective: To determine the rate of hydrolytic degradation of a **nitrosoguanidine** compound at a specific pH and temperature.

Materials:

- **Nitrosoguanidine** compound (e.g., MNNG)
- Buffer solutions of desired pH (e.g., phosphate, borate)

- High-purity water
- Constant temperature water bath or incubator
- HPLC system with a suitable column (e.g., C18) and detector (e.g., UV-Vis)
- Volumetric flasks and pipettes
- pH meter

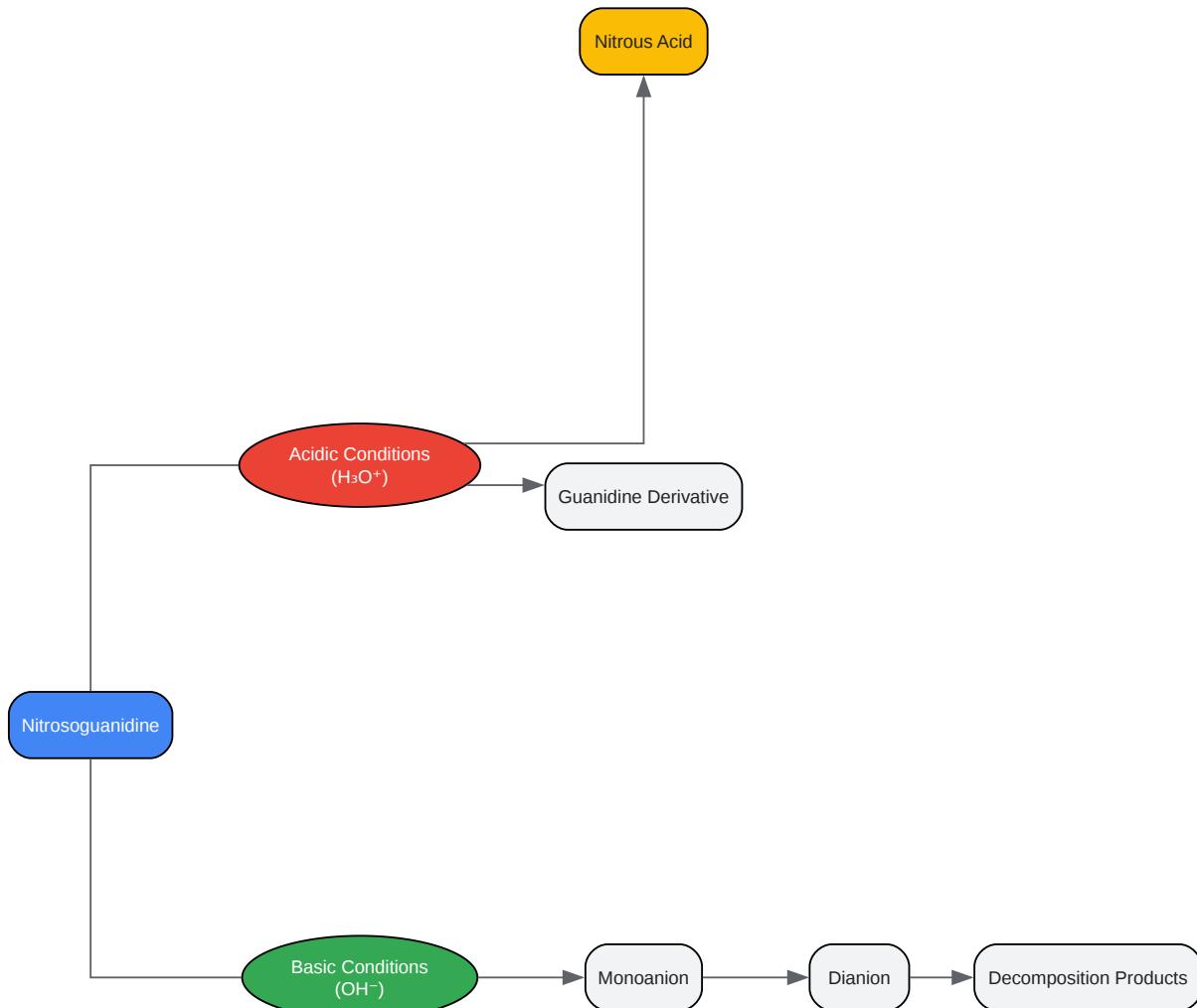
Procedure:

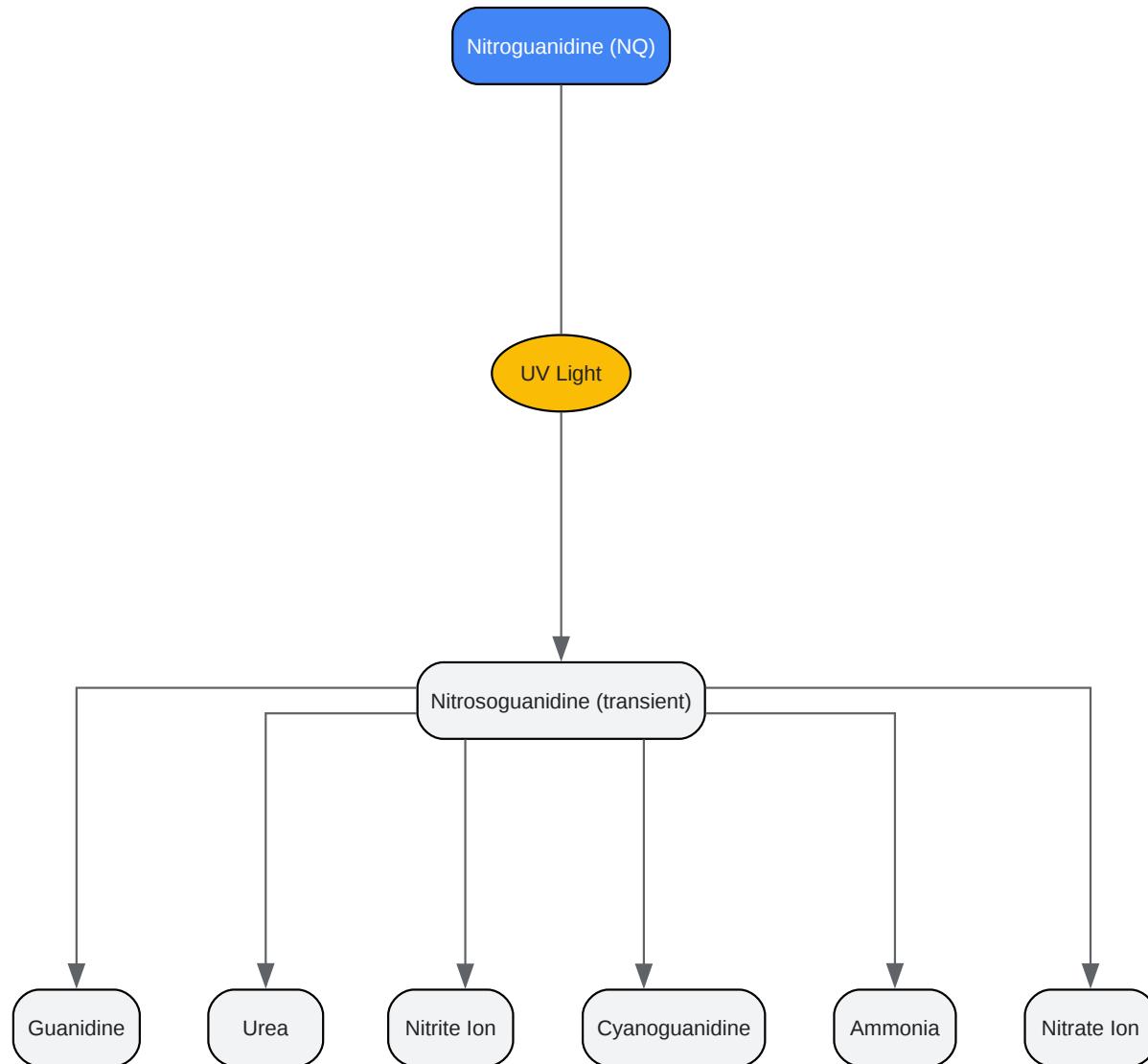
- Solution Preparation: Prepare a stock solution of the **nitrosoguanidine** compound in a suitable solvent (e.g., acetonitrile) at a known concentration. Prepare the desired pH buffer solution and bring it to the target temperature.
- Reaction Initiation: In a temperature-controlled vessel, add a small aliquot of the **nitrosoguanidine** stock solution to the pre-heated buffer to achieve the desired final concentration (e.g., 10-100 µg/mL).
- Sampling: At predetermined time intervals, withdraw aliquots of the reaction mixture.
- Sample Quenching (if necessary): Immediately quench the degradation reaction by, for example, adding a neutralizing agent or diluting with a cold mobile phase.
- Analysis: Analyze the samples by HPLC to determine the concentration of the remaining parent compound. The degradation products can also be monitored if standards are available.
- Data Analysis: Plot the natural logarithm of the concentration of the **nitrosoguanidine** compound versus time. The slope of the resulting linear plot will be the negative of the pseudo-first-order rate constant (-k). The half-life ($t_{1/2}$) can be calculated using the formula: $t_{1/2} = 0.693 / k$.

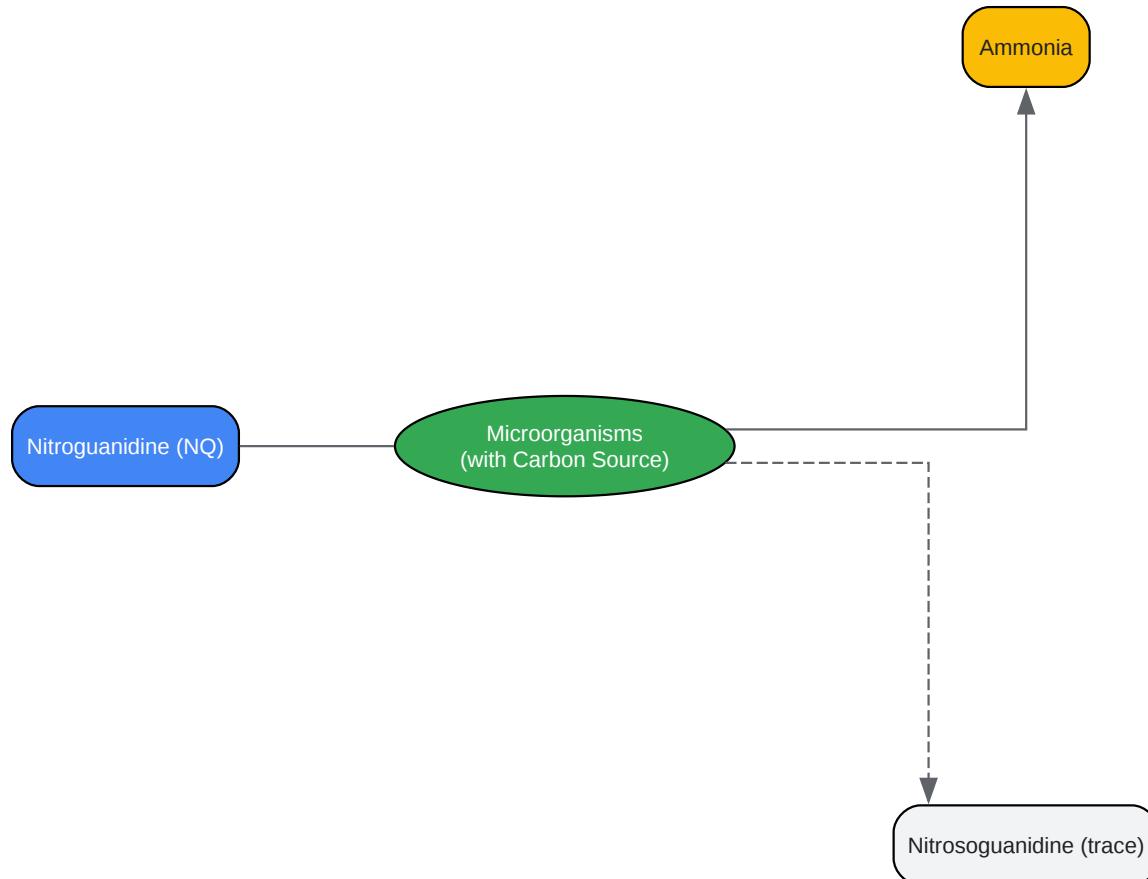
Hydrolysis Degradation Pathway

Under basic conditions, the hydrolysis of **nitrosoguanidines** can proceed through the formation of monoanionic and dianionic intermediates. In acidic conditions, **nitrosoguanidine**

can release nitrous acid.^[4] For MNNG, acidic hydrolysis yields methylnitroguanidine, while reaction with strong bases like aqueous potassium hydroxide can produce diazomethane.^{[3][4]}







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